

A Technical Guide to DL-Methionine-13C: Commercial Availability, Applications, and Methodologies

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Compound of Interest

Compound Name: *DL-Methionine-13C*

Cat. No.: *B1627972*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **DL-Methionine-13C**, a stable isotope-labeled amino acid crucial for a variety of research applications. This document details its commercial availability, presents key technical data, outlines experimental protocols for its use, and visualizes its role in metabolic and signaling pathways.

Commercial Suppliers and Availability

While the L-isomer of 13C-labeled methionine is more commonly available, several suppliers offer **DL-Methionine-13C** for research purposes. The following tables summarize the availability and specifications of **DL-Methionine-13C** and its frequently used L-isomer counterparts.

Table 1: Commercial Suppliers of **DL-Methionine-13C**

Supplier	Product Name	CAS Number	Isotopic Purity	Chemical Purity	Available Quantities
MedchemExpress	DL-Methionine-13C	68799-90-6	Not Specified	Not Specified	1 mg, 5 mg (Quotation)
Santa Cruz Biotechnology	DL-Methionine-1-13C	68799-90-6	Not Specified	Not Specified	Inquire for availability
Creative Peptides	DL-METHIONINE (1-13C)	Not Specified	Not Specified	Not Specified	Inquire for availability[1]

Table 2: Prominent Suppliers of L-Methionine-13C Isotopologues

Supplier	Product Name	Isotopic Purity	Chemical Purity
Sigma-Aldrich	L-Methionine-1-13C	99 atom % 13C[2]	99% (CP)[2]
Cambridge Isotope Laboratories, Inc.	L-Methionine (methyl-13C, 99%)	99%	98%[3]
Thermo Fisher Scientific (Gibco)	L-Methionine (Methyl-13C)	99% 13C isotopic atom purity[4]	98%[4]
Sigma-Aldrich	L-Methionine-(methyl-13C, d3)	≥99 atom % 13C, ≥99 atom % D[5]	≥99% (CP)[5]
Cambridge Isotope Laboratories, Inc.	L-Methionine (1-13C, 99%)	99%	98%[6]

Applications in Research and Drug Development

DL-Methionine-13C, and its L-isomer counterparts, are powerful tools in metabolic research and drug development. Their primary applications lie in their use as tracers in stable isotope labeling experiments.

- **Metabolic Flux Analysis:** By introducing ^{13}C -labeled methionine into a biological system, researchers can trace the metabolic fate of the methionine molecule through various pathways. This allows for the quantification of metabolic fluxes and the identification of metabolic reprogramming in disease states, such as cancer.[\[7\]](#)[\[8\]](#)
- **Proteomics and Protein Synthesis:** Labeled methionine is incorporated into newly synthesized proteins. This enables the quantification of protein turnover rates and the identification of proteins that are actively being synthesized under specific conditions.[\[9\]](#)
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** The ^{13}C nucleus is NMR-active. Incorporating ^{13}C -labeled methionine into proteins allows for the study of protein structure, dynamics, and interactions using advanced NMR techniques.[\[10\]](#)
- **Mass Spectrometry (MS):** The mass shift introduced by the ^{13}C isotope allows for the differentiation and quantification of labeled versus unlabeled metabolites and peptides by mass spectrometry. This is a cornerstone of modern quantitative proteomics and metabolomics.[\[7\]](#)

Methionine Metabolism and Signaling Pathways

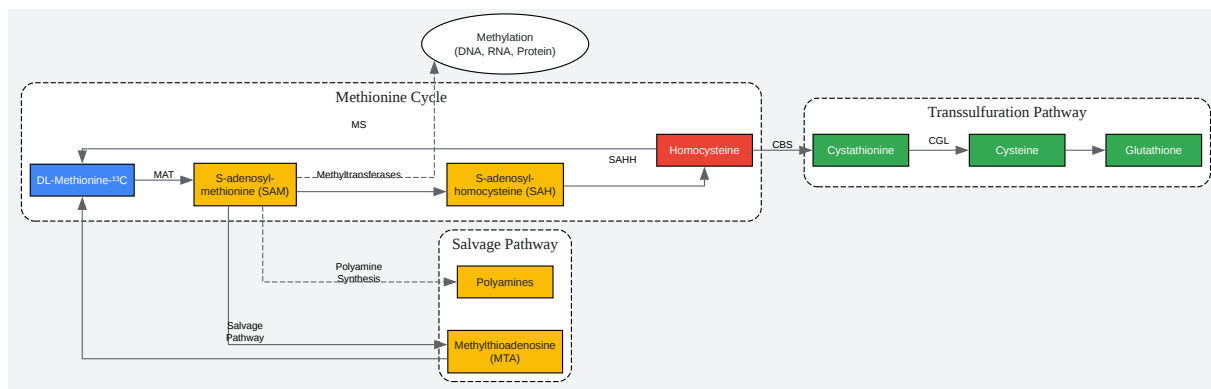
Methionine is a central player in cellular metabolism, participating in several key pathways that are critical for cell growth, proliferation, and survival.[\[11\]](#) The availability of methionine is sensed by the cell and influences major signaling pathways.[\[12\]](#)

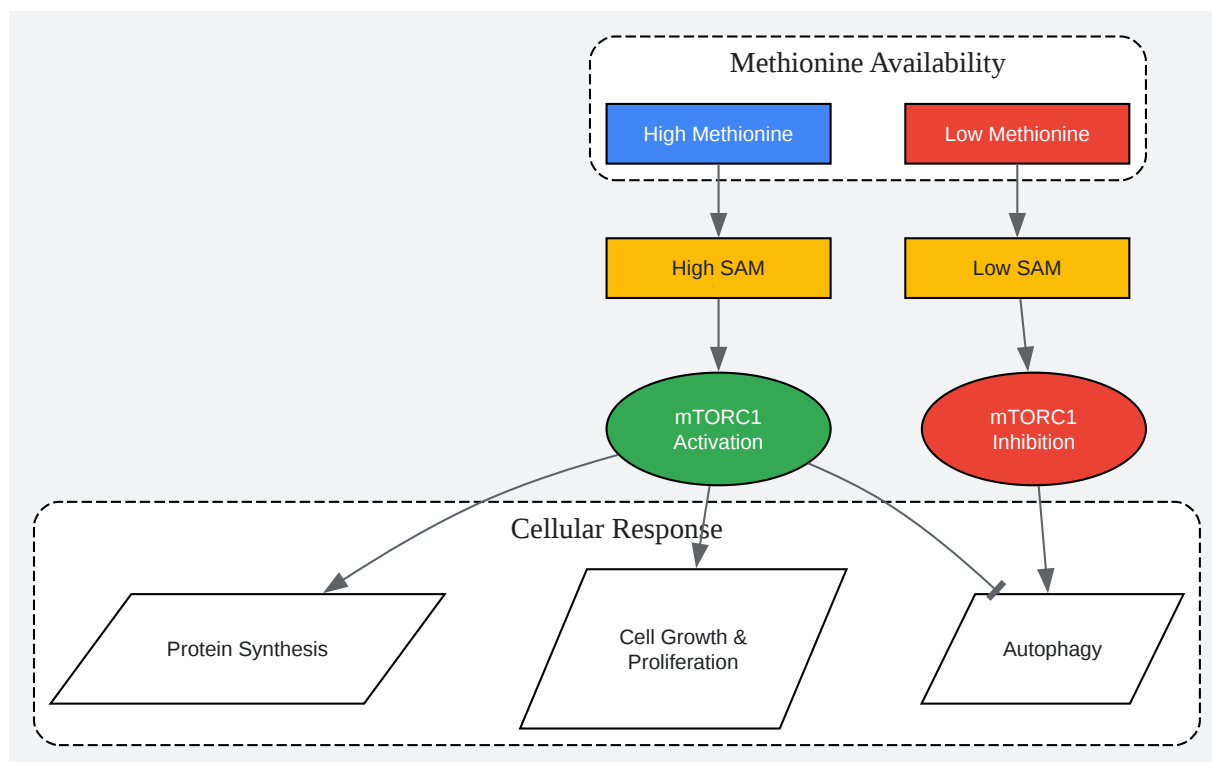
Methionine Metabolic Pathways

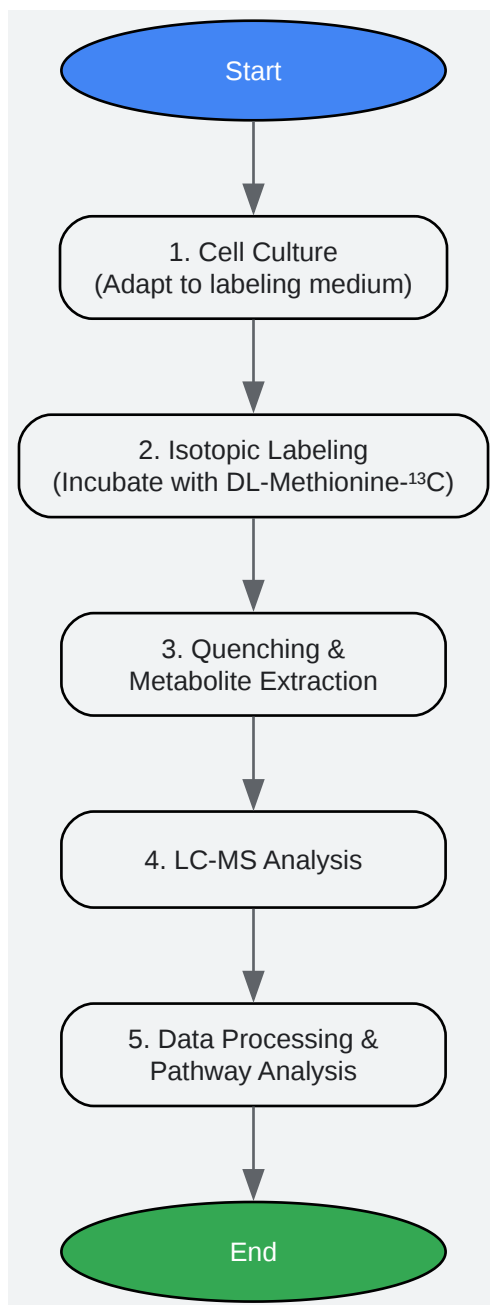
The primary metabolic fates of methionine are outlined in the following pathways:

- **The Methionine Cycle:** In this cycle, methionine is converted to S-adenosylmethionine (SAM), the universal methyl donor for numerous methylation reactions, including DNA, RNA, and protein methylation. After donating its methyl group, SAM is converted to S-adenosylhomocysteine (SAH), which is then hydrolyzed to homocysteine. Homocysteine can then be re-methylated to regenerate methionine.[\[13\]](#)[\[14\]](#)
- **The Transsulfuration Pathway:** Homocysteine can also enter the transsulfuration pathway to be irreversibly converted to cysteine. This pathway is a key source of cysteine for the synthesis of glutathione, a major cellular antioxidant.[\[13\]](#)

- The Methionine Salvage Pathway: This pathway recycles the methylthioadenosine (MTA) generated during polyamine synthesis back to methionine, thus conserving the methionine pool.[\[14\]](#)







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